

Dichloronitromethane historical research context

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Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

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Chemical Identification and Properties

Dichloronitromethane is a simple nitroalkane with the molecular formula CHCl_2NO_2 [1]. The following table summarizes its key identifiers and physicochemical properties, which are relevant for handling and experimental design.

Property	Value
CAS Registry Number	7119-89-3 [1] [2] [3]
IUPAC Name	dichloronitromethane [1] [3]
Molecular Mass	129.93 g/mol [3]
Water Solubility	17150 mg/L @ 20°C, pH 7 [3]
Vapor Pressure	467,000 mPa @ 20°C [3]
Soil Degradation (DT ₅₀)	0.71 days (aerobically) [3]

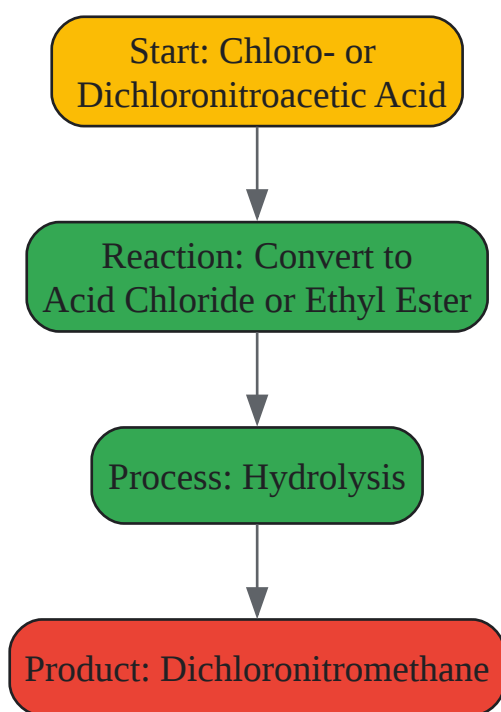
Key characteristics from this data include its **high water solubility** and **high volatility**, indicating that special precautions are needed to prevent inhalation and evaporation during experiments. Its rapid

degradation in soil (half-life of about 17 hours) suggests it is **non-persistent** in the environment [3].

Synthesis and Environmental Context

The primary historical synthesis route for **dichloronitromethane** is through the hydrolysis of specific acid chlorides or ethyl esters [4].

The workflow for this synthesis can be visualized as follows:



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A major context in which **dichloronitromethane** is studied is as a **transformation product and metabolite** of the fumigant chloropicrin. It is formed in soil and has been detected in groundwater, classifying it as a **possible groundwater pollutant** [3].

Considerations for Researchers

Based on the available data, here are key points for professionals considering work with this compound:

- **Toxicology Data Gap:** The search results revealed a significant lack of toxicological and ecotoxicological data. No values for mammalian acute oral LD₅₀ or ecotoxicity for birds, earthworms, or bees were available in the sources consulted [3]. Primary toxicological literature should be consulted before any laboratory work.
- **Handling and Safety:** Due to its **high volatility**, all work should be conducted in a **well-ventilated fume hood** to prevent vapor inhalation [3]. Its high solubility also suggests a potential for dermal exposure, requiring appropriate personal protective equipment (PPE) like gloves.
- **Research Context:** Current scientific knowledge treats it primarily as an environmental metabolite. Research into its applications would be exploratory.

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References

1. | CHCl₂NO₂ | ChemSpider DICHLORONITROMETHANE [chemspider.com]
2. Chemical Database: Methane, dichloronitro... [environmentalchemistry.com]
3. Dichloronitromethane [sitem.herts.ac.uk]
4. of chloro- and Synthesis | Russian Chemical... dichloronitromethanes [link.springer.com]

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